

Technical Guide: Physicochemical Properties and Synthetic Utility of 5-Methoxy-7-Azaindole

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

5-Methoxy-7-azaindole is a heterocyclic compound of significant interest in medicinal chemistry and materials science.[1][2] Its structural properties, including a methoxy group on the azaindole core, make it a valuable scaffold for the synthesis of novel therapeutic agents and advanced organic materials.[1][2] This document provides a concise overview of the known physicochemical properties of **5-Methoxy-7-azaindole**, outlines general experimental protocols for their determination, and illustrates its central role as a synthetic intermediate in drug discovery.

Physicochemical Properties

Precise experimental data for the melting and boiling points of **5-Methoxy-7-azaindole** are not widely reported in publicly available literature. However, a predicted boiling point and its physical appearance have been documented. For comparative purposes, the melting points of closely related azaindole derivatives are included.

Table 1: Physicochemical Data for 5-Methoxy-7-azaindole and Related Compounds

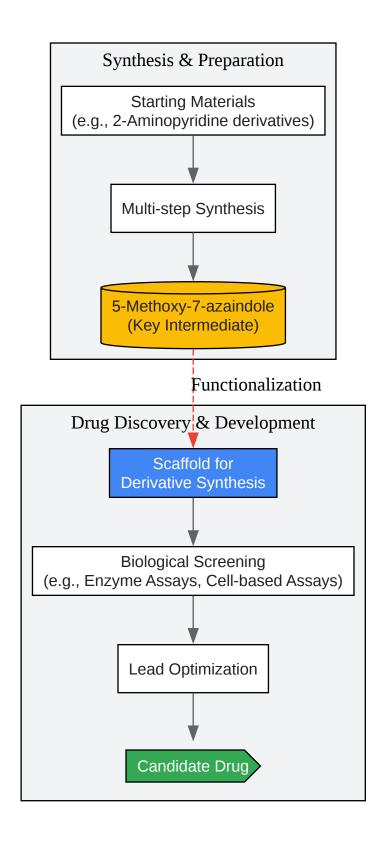


Compoun d	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Appearan ce	Melting Point (°C)	Boiling Point (°C)
5-Methoxy- 7- azaindole	183208- 36-8	C8H8N2O	148.16	Earthy yellow solid[1]	Not available	412.1 ± 45.0 (Predicted) [3]
6-Methoxy- 7- azaindole	896722- 53-5	C8H8N2O	148.16	Solid[4]	88 - 89[4]	Not available
7-Methoxy- 6- azaindole	160590- 40-9	C8H8N2O	148.16	Solid[5]	109 - 112[5]	Not available
5-Bromo-7- azaindole	183208- 35-7	C7H5BrN2	197.03	Off-white to grey to light yellow solid[6]	178 - 179[6]	312 (Predicted) [6]

Role in Synthetic Chemistry

5-Methoxy-7-azaindole serves as a crucial building block in the synthesis of more complex molecules, particularly in the realm of drug discovery.[2] Its structure is leveraged as a scaffold to design compounds aimed at a variety of biological targets.[1] Derivatives have shown potential in the development of treatments for neurological disorders, as well as anticancer and anti-inflammatory agents.[1][2] The workflow below illustrates its typical integration into a drug development pipeline.





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Caption: Workflow of **5-Methoxy-7-azaindole** in drug discovery.



Experimental Protocols

While specific protocols for determining the physical constants of **5-Methoxy-7-azaindole** are not detailed in the reviewed literature, the following sections describe generalized, standard methodologies for such characterizations.

Melting Point Determination (General Protocol)

This protocol is adapted from standard laboratory procedures for organic solids using a digital melting point apparatus.

- Sample Preparation: A small quantity of dry, crystalline 5-Methoxy-7-azaindole is finely
 crushed into a powder. The powder is packed into a capillary tube to a height of
 approximately 2-3 mm. The tube is tapped gently to ensure dense packing.
- Apparatus Setup: The capillary tube is placed into the heating block of a digital melting point apparatus (e.g., DigiMelt).
- Rapid Determination (Optional): A preliminary rapid heating run (e.g., 10-20 °C/min ramp rate) can be performed to quickly identify an approximate melting range.
- Accurate Determination: A fresh sample is prepared. The apparatus is set to a starting temperature approximately 20 °C below the estimated melting point. The sample is heated at a slow ramp rate (e.g., 1-2 °C/min) to allow for thermal equilibrium.
- Data Recording: The melting range is recorded from the temperature at which the first drop
 of liquid appears to the temperature at which the entire sample becomes a clear liquid.

Boiling Point Determination (General Protocol - Distillation Method)

For high-boiling-point solids like **5-Methoxy-7-azaindole** (predicted BP > 400 °C), distillation would require vacuum to prevent decomposition.

 Apparatus Setup: A small-scale distillation apparatus is assembled, including a flask containing the sample, a condenser, and a receiving flask. The system is connected to a vacuum pump with a manometer to measure pressure.



- Heating: The sample is heated gently using a heating mantle. A stir bar should be used to ensure smooth boiling.
- Equilibration: The heat is applied gradually until the substance begins to boil and a ring of condensing vapor rises slowly. The system is allowed to equilibrate so that the temperature reading from a thermometer placed at the vapor outlet stabilizes.
- Data Recording: The boiling point is recorded as the stable temperature at which the liquid and vapor phases are in equilibrium, along with the corresponding pressure. This process is repeated at several different pressures if a pressure-temperature nomograph is to be constructed.

This document is intended for informational purposes for a technical audience. All laboratory work should be conducted with appropriate safety precautions and personal protective equipment.

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